

Probing Cellular Mechanisms with RN-1734: A Technical Guide for Researchers

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Compound of Interest

Compound Name: RN-1734

Cat. No.: B1679415

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An In-depth Examination of the Selective TRPV4 Antagonist in Exploratory Studies

For researchers and scientists engaged in drug development and cellular signaling pathway analysis, the selective Transient Receptor Potential Vanilloid 4 (TRPV4) antagonist, **RN-1734**, presents a valuable tool for investigating a range of physiological and pathological processes. This technical guide provides a comprehensive overview of **RN-1734**, including its pharmacological data, detailed experimental protocols from key studies, and visualizations of its mechanistic action.

Core Quantitative Data

RN-1734 is a potent and selective inhibitor of the TRPV4 ion channel, a non-selective calcium-permeable cation channel involved in a variety of cellular functions. The following tables summarize the key quantitative data for **RN-1734**.

Parameter	Species	Value	Reference
IC50	Human (hTRPV4)	2.3 μ M	[1][2]
IC50	Rat (rTRPV4)	3.2 μ M	[1][2]
IC50	Mouse (mTRPV4)	5.9 μ M	[1][2]

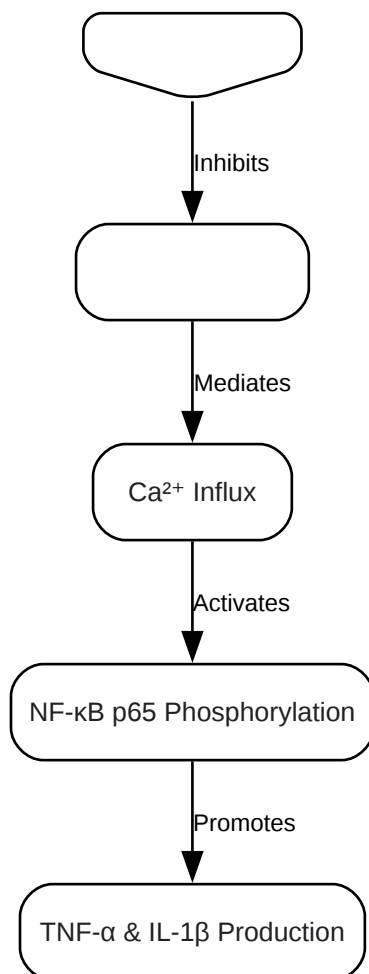
TRP Channel Selectivity	IC50 Value	Reference
TRPV4	2.3 μ M	[2]
TRPV3	>30 μ M	[2]
TRPM8	>30 μ M	[2]
TRPV1	>100 μ M	[2]

Physicochemical Properties	Value	Reference
Molecular Weight	353.31 g/mol	[1][2]
Formula	C14H22Cl2N2O2S	[2]
Solubility in DMSO	Up to 100 mM	[2]
Solubility in Ethanol	Up to 50 mM	[2]
Storage Temperature	+4°C	[2]

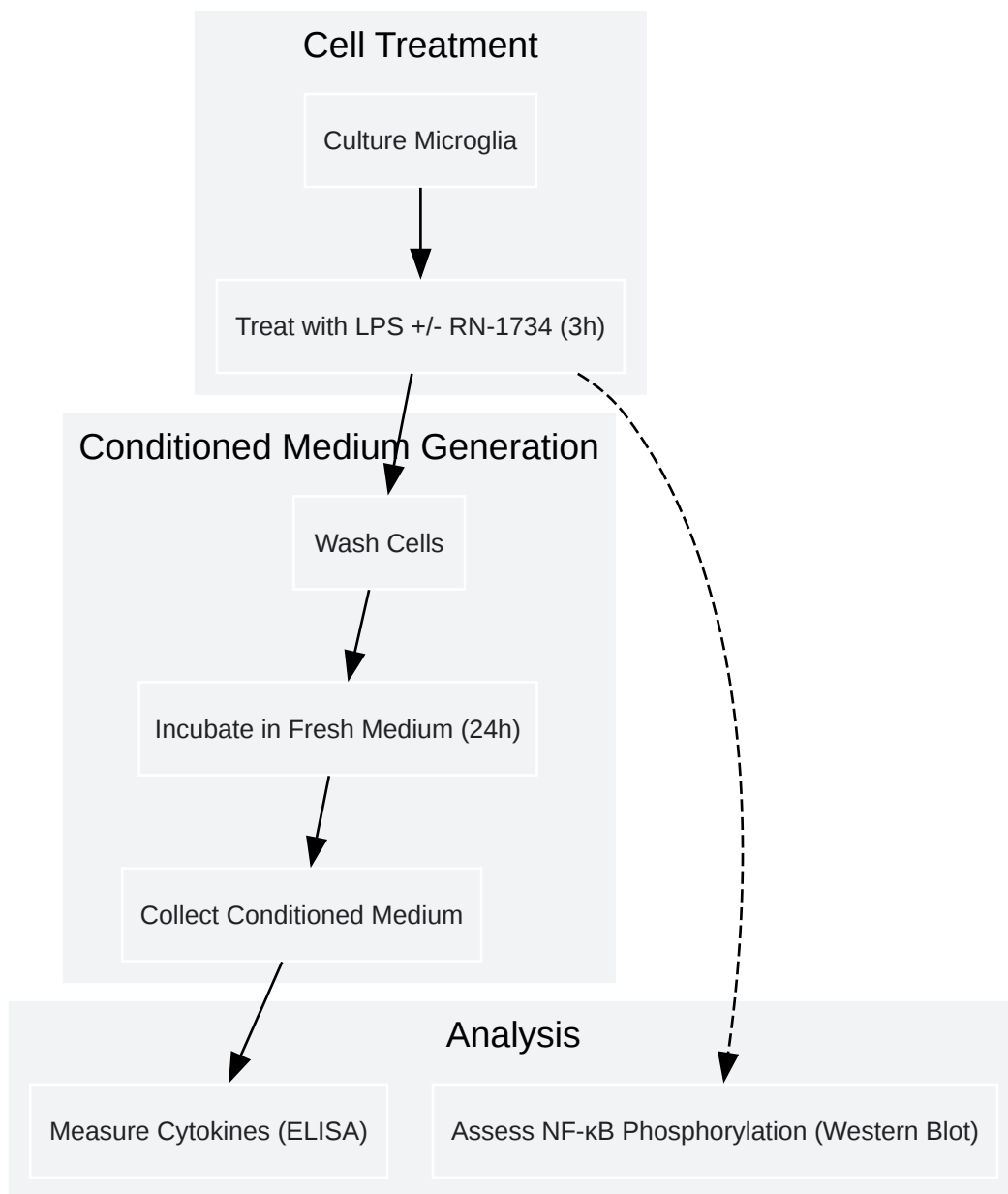
Signaling Pathways Modulated by RN-1734

RN-1734, by inhibiting TRPV4, has been shown to impact downstream signaling cascades, primarily in inflammatory and neurodegenerative models.

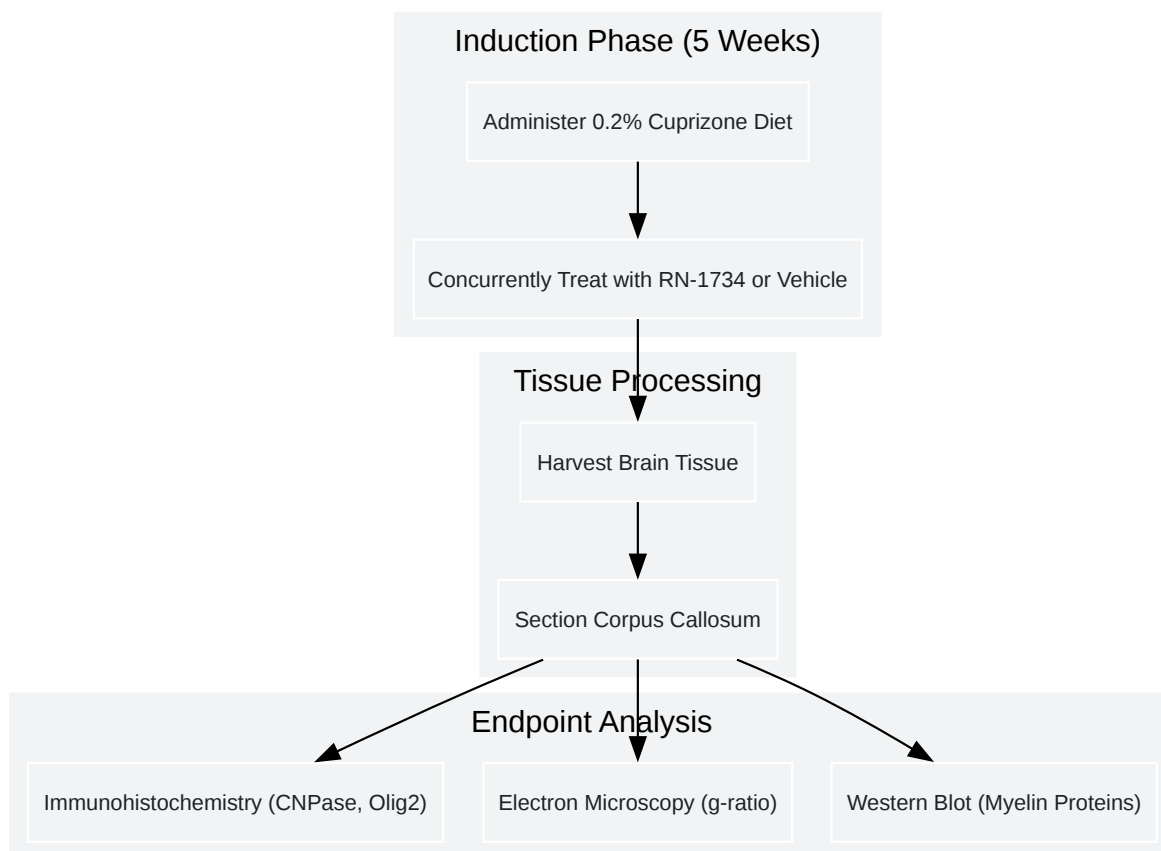
One of the key pathways affected is the NF- κ B signaling pathway. In microglial cells, activation of TRPV4 can lead to an influx of calcium, which subsequently triggers the phosphorylation of NF- κ B p65.[3][4] This leads to the production and release of pro-inflammatory cytokines such as TNF- α and IL-1 β . [1][3] **RN-1734** blocks this initial calcium influx, thereby suppressing NF- κ B activation and subsequent cytokine production.[3][4]

RN-1734 Regulation of the NF- κ B Pathway

Workflow for In Vitro Microglial Activation Assay



Logical Flow of Cuprizone Demyelination Study



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